

A Technical Guide to the Physical Properties of 2-Butanesulfonyl Chloride

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Compound of Interest

Compound Name: *Butane-2-sulfonyl chloride*

Cat. No.: *B1271410*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the known physical properties of 2-butanesulfonyl chloride (CAS No. 4375-72-8), a key intermediate in organic synthesis. Due to the prevalence of data for its isomer, 1-butanesulfonyl chloride, this document takes special care to distinguish between the two. This guide includes a detailed table of physical properties, generalized experimental protocols for the synthesis and determination of properties of alkanesulfonyl chlorides, and a visual representation of a typical synthetic workflow. This document is intended to serve as a valuable resource for researchers and professionals in the fields of chemistry and drug development.

Introduction

2-Butanesulfonyl chloride, also known as sec-butylsulfonyl chloride, is a reactive organosulfur compound that serves as an important building block in the synthesis of a variety of organic molecules, including pharmaceuticals and agrochemicals. Its utility stems from the electrophilic nature of the sulfonyl chloride group, which readily reacts with nucleophiles to form sulfonamides, sulfonate esters, and other sulfur-containing derivatives. An accurate understanding of its physical properties is essential for its safe handling, application in chemical reactions, and for the purification of its products.

This guide summarizes the available quantitative data on the physical properties of 2-butanesulfonyl chloride and provides general experimental methodologies relevant to its synthesis and characterization.

Physical Properties of 2-Butanesulfonyl Chloride

The physical properties of 2-butanesulfonyl chloride are summarized in the table below. For comparative purposes, the well-documented properties of its isomer, 1-butanesulfonyl chloride, are also included where available, with clear differentiation.

Property	2-Butanesulfonyl Chloride	1-Butanesulfonyl Chloride
CAS Number	4375-72-8[1][2][3][4]	2386-60-9[5][6][7][8]
Molecular Formula	C4H9ClO2S[1][2][3][4]	C4H9ClO2S[5][6][7][8]
Molecular Weight	156.63 g/mol [1][2][3]	156.63 g/mol [5][6][7][8]
Appearance	Colorless liquid	Clear colorless to light yellow or light orange liquid[5]
Density	1.2 ± 0.1 g/cm ³ [1]	1.208 g/mL at 25 °C[5][7]
Boiling Point	195.0 ± 9.0 °C at 760 mmHg[1]	80-81 °C at 9 mmHg[5][7]
Melting Point	Not available	-29 °C[5][6]
Refractive Index	1.449[1]	n _{20/D} 1.454[5][7]
Solubility	Reacts with water[5][9]	Decomposes in water[5][9]
Flash Point	71.7 ± 18.7 °C[1]	175 °F (79.4 °C)[5]

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of 2-butanesulfonyl chloride are not readily available in the literature. However, standard methodologies for the synthesis and characterization of alkanesulfonyl chlorides can be applied.

Synthesis of Alkanesulfonyl Chlorides

A common method for the synthesis of alkanesulfonyl chlorides is the oxidative chlorination of corresponding thiols or their derivatives. One modern and environmentally conscious approach involves the bleach-mediated oxidative chlorosulfonation of S-alkyl isothioureia salts.^{[10][11]}

General Protocol:

- **Formation of S-sec-butyl isothioureia salt:** Sec-butyl bromide is reacted with thiourea in a suitable solvent (e.g., ethanol) under reflux to form the S-sec-butyl isothioureia salt.
- **Oxidative Chlorosulfonation:** The S-sec-butyl isothioureia salt is then subjected to oxidative chlorination. A mixture of the salt in an organic solvent (e.g., dichloromethane) and aqueous hydrochloric acid is cooled to a low temperature (e.g., -5 °C).
- **Addition of Bleach:** Commercial bleach (sodium hypochlorite solution) is added dropwise to the vigorously stirred mixture while maintaining the low temperature. The reaction is typically monitored by TLC.
- **Work-up:** Upon completion, the excess oxidant is quenched with a reducing agent (e.g., sodium sulfite solution). The organic layer is separated, washed with water and brine, dried over an anhydrous salt (e.g., magnesium sulfate), and the solvent is removed under reduced pressure.
- **Purification:** The crude 2-butanesulfonyl chloride is then purified by vacuum distillation.

Determination of Physical Properties

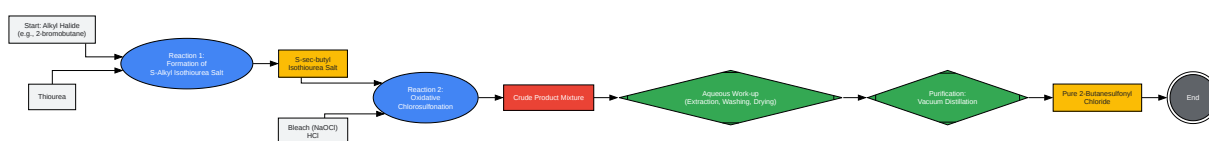
Standard laboratory procedures are employed to determine the physical properties of the purified 2-butanesulfonyl chloride.

- **Density:** A calibrated pycnometer is used to measure the density of the liquid at a specific temperature.
- **Boiling Point:** The boiling point is determined at a specific pressure using distillation apparatus. For higher accuracy, a vacuum distillation setup can be used to measure the boiling point at reduced pressure, which can then be extrapolated to atmospheric pressure using a nomograph.

- **Refractive Index:** An Abbe refractometer is used to measure the refractive index of the liquid at a controlled temperature, typically at the sodium D-line (589 nm).
- **Solubility:** Qualitative solubility tests are performed by adding a small amount of 2-butanesulfonyl chloride to various solvents (e.g., water, common organic solvents) at a specific temperature. Quantitative solubility is determined by preparing a saturated solution and measuring the concentration of the solute. Given its reactivity, its decomposition in protic solvents like water should be noted.

Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for the synthesis and purification of an alkanesulfonyl chloride, which is applicable to 2-butanesulfonyl chloride.



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Caption: Generalized workflow for the synthesis of 2-butanesulfonyl chloride.

Conclusion

This technical guide provides a consolidated source of information on the physical properties of 2-butanesulfonyl chloride. While some data, such as a precise melting point, remains to be experimentally determined and published, the provided information on its density, boiling point, and refractive index serves as a valuable reference for its application in a laboratory and industrial setting. The outlined experimental protocols offer a general framework for its

synthesis and the determination of its physical characteristics. It is imperative for researchers to exercise caution and refer to safety data sheets before handling this reactive compound.

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